

Application Notes and Protocols for Preparing MRS1097 Stock Solutions

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Compound of Interest

Compound Name: MRS1097

Cat. No.: B15571634

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Introduction

MRS1097 is a potent and selective antagonist of the A3 adenosine receptor (A3AR), with a K_i value of 100 nM.^[1] As a member of the 1,4-dihydropyridine class of compounds, it is a valuable tool for studying the physiological and pathological roles of the A3 adenosine receptor. Accurate and consistent preparation of **MRS1097** stock solutions is critical for obtaining reliable and reproducible results in various in vitro and in vivo assays. These application notes provide detailed protocols for the preparation, storage, and handling of **MRS1097** stock solutions to ensure their stability and efficacy in research and drug development settings.

Chemical and Physical Properties

A comprehensive understanding of the chemical and physical properties of **MRS1097** is fundamental to its proper handling and use. The key properties are summarized in the table below.

Property	Value
IUPAC Name	3,5-diethyl 2-methyl-6-phenyl-4-[(E)-2-phenylethenyl]-1,4-dihydropyridine-3,5-dicarboxylate
Molecular Formula	C ₂₆ H ₂₇ NO ₄
Molecular Weight	417.51 g/mol
Appearance	Solid
Mechanism of Action	Selective A3 Adenosine Receptor Antagonist
Inhibitor Constant (K _i)	100 nM for human A3 adenosine receptor

Recommended Solvents and Solubility

The choice of solvent is paramount for preparing a stable and effective stock solution of **MRS1097**. Based on its chemical structure and common laboratory practices for similar compounds, Dimethyl Sulfoxide (DMSO) is the recommended solvent.

Solvent	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	While a specific quantitative value is not readily available from supplier datasheets, based on its organic nature, MRS1097 is expected to be soluble in DMSO. It is a common practice to prepare stock solutions of similar compounds in DMSO at concentrations ranging from 10 to 50 mM.	DMSO is a polar aprotic solvent that can dissolve a wide range of organic compounds. [2] [3] [4] It is also miscible with water and most aqueous media used in biological assays. [2] [3] [4] [5]
Ethanol	Limited solubility data available. May require heating to fully dissolve.	Not the primary recommended solvent due to potential for incomplete dissolution.
Water	Insoluble.	MRS1097 is a lipophilic molecule and is not soluble in aqueous solutions.

Experimental Protocols

Protocol 1: Preparation of a 10 mM MRS1097 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **MRS1097** in DMSO, a commonly used concentration for in vitro assays.

Materials:

- **MRS1097** solid compound
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance

- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Calculate the required mass of **MRS1097**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 417.51 \text{ g/mol} \times 1000 \text{ mg/g} = 4.1751 \text{ mg}$
- Weighing the **MRS1097**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out approximately 4.18 mg of **MRS1097** solid into the tared tube. Record the exact weight.
- Dissolving the **MRS1097**:
 - Based on the actual weight of **MRS1097**, calculate the precise volume of DMSO required to achieve a 10 mM concentration.
 - $\text{Volume (mL)} = [\text{Mass (mg)} / 417.51 \text{ (g/mol)}] / 10 \text{ (mmol/L)}$
 - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **MRS1097** solid.
- Ensuring Complete Dissolution:
 - Cap the tube tightly and vortex the solution for 1-2 minutes until the solid is completely dissolved. A brief sonication in a water bath may be used to aid dissolution if necessary.
- Aliquoting and Storage:

- Once fully dissolved, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in sterile, amber microcentrifuge tubes to minimize freeze-thaw cycles and protect from light.
- Clearly label each aliquot with the compound name (**MRS1097**), concentration (10 mM), solvent (DMSO), date of preparation, and your initials.
- Store the aliquots at -20°C or -80°C for long-term storage.[\[6\]](#)

Protocol 2: Preparation of Working Solutions for Cellular Assays

This protocol outlines the dilution of the 10 mM **MRS1097** stock solution to prepare working solutions for use in cellular assays.

Materials:

- 10 mM **MRS1097** stock solution in DMSO
- Sterile cell culture medium or assay buffer
- Sterile microcentrifuge tubes or a 96-well plate
- Pipettes and sterile filter tips

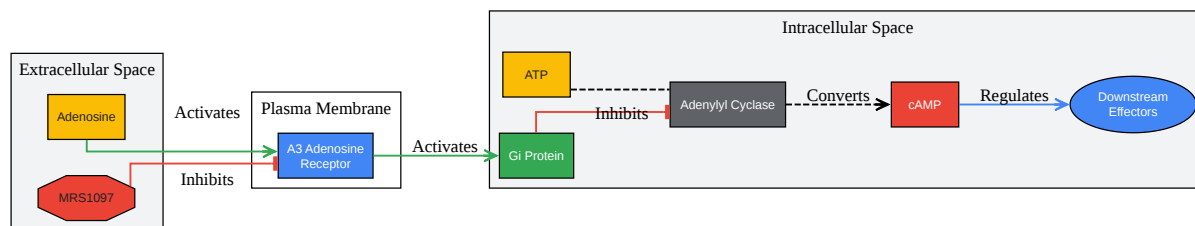
Procedure:

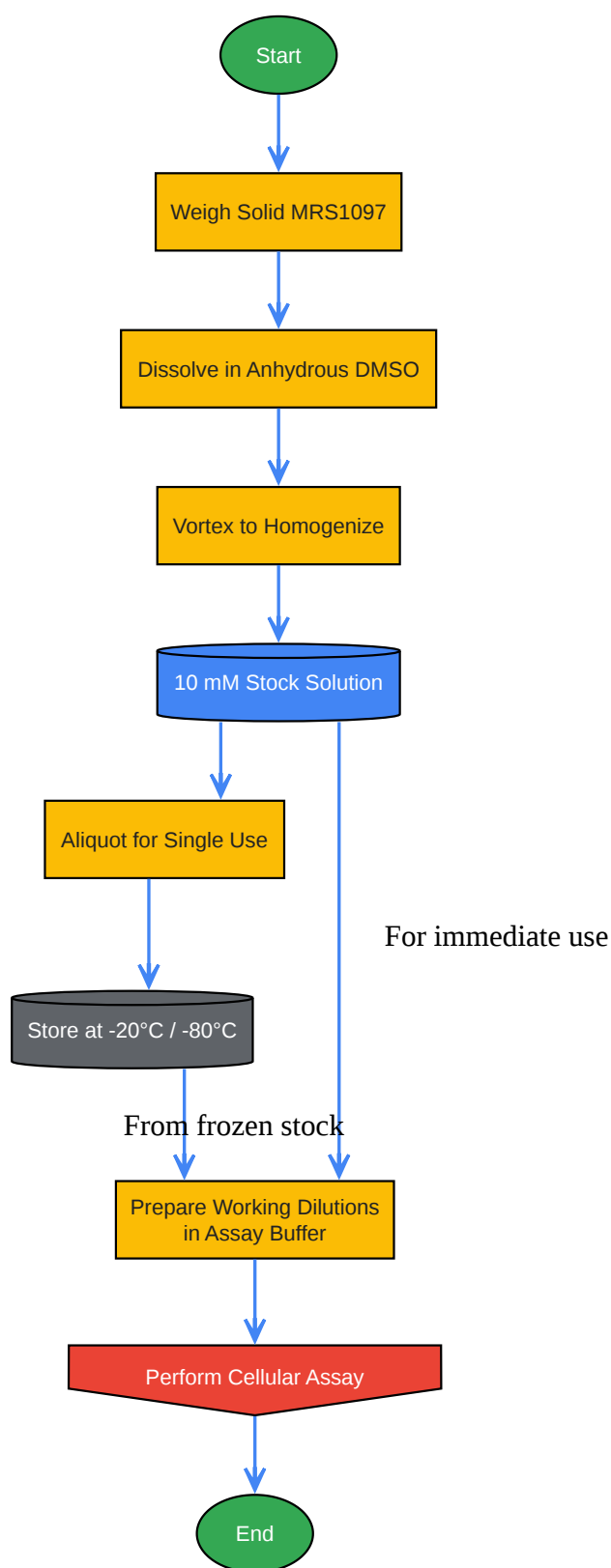
- Determine the final desired concentration of **MRS1097** for your experiment (e.g., 1 μ M, 10 μ M).
- Perform a serial dilution of the 10 mM stock solution in your chosen cell culture medium or assay buffer. It is recommended to perform an intermediate dilution step to ensure accuracy.
 - Example for preparing a 10 μ M working solution:
 - Prepare an intermediate dilution by adding 1 μ L of the 10 mM stock solution to 99 μ L of medium/buffer to get a 100 μ M solution.

- Further dilute this 100 μ M solution 1:10 by adding 10 μ L to 90 μ L of medium/buffer to achieve the final 10 μ M working concentration.
- Ensure the final concentration of DMSO in the assay is non-toxic to the cells. Typically, the final DMSO concentration should be kept below 0.5% (v/v).
- Prepare a vehicle control containing the same final concentration of DMSO as the **MRS1097**-treated samples.
- Use the freshly prepared working solutions immediately in your assays.

Mandatory Visualizations

A3 Adenosine Receptor Signaling Pathway





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